

long-term storage and stability of GTx-007 powder

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Compound of Interest

Compound Name: GTx-007

Cat. No.: B1667391

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GTx-007 Powder: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, stability, and handling of **GTx-007** powder.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for **GTx-007** powder?

For long-term storage, **GTx-007** powder should be stored at -20°C in a dry and dark place.^[1]
^[2] Following these conditions can ensure stability for at least two to four years.^{[1][2][3]}

2. Can **GTx-007** powder be stored at room temperature or 4°C?

Short-term storage for a few days to weeks at 0-4°C is acceptable.^[1] The product is stable enough to be shipped at ambient temperature for the time it takes to pass through customs.^[1]
^[4] However, for periods longer than a few weeks, storage at -20°C is required to ensure stability.^[1]

3. What is the shelf life of **GTx-007** powder?

When stored correctly at -20°C, **GTx-007** powder has a shelf life of at least two years, with some suppliers indicating stability for four years or more.^{[1][2][3]}

4. How should I handle **GTx-007** powder upon receipt?

GTx-007 is supplied as a crystalline solid.^[2] It should be considered a hazardous material, and appropriate safety precautions should be taken. Avoid ingestion, inhalation, and contact with eyes, skin, or clothing. Wash thoroughly after handling.^[2]

5. How do I reconstitute **GTx-007** powder?

GTx-007 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and ethanol.^[2] It has poor solubility in water.^{[1][4]} For experiments requiring an aqueous solution, it is recommended to first dissolve the powder in DMSO and then dilute it with the aqueous buffer of choice.^[2] Aqueous solutions should not be stored for more than one day.^[2]

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Powder appears discolored or clumpy.	Exposure to moisture or light.	While the product is shipped at room temperature, prolonged exposure to ambient conditions can affect its quality. If the powder's appearance has significantly changed, it may be degraded. It is advisable to use a fresh batch for critical experiments. To prevent this, always store the powder in a tightly sealed container in a dry and dark environment.
Difficulty dissolving the powder.	Incorrect solvent or insufficient mixing.	GTx-007 is sparingly soluble in aqueous solutions. ^[2] Ensure you are using an appropriate organic solvent like DMSO, DMF, or ethanol for initial dissolution. ^[2] Use of an inert gas to purge the solvent can also be beneficial. ^[2] For aqueous preparations, first create a stock solution in DMSO before diluting with your aqueous buffer. ^[2]
Inconsistent experimental results.	Improper storage of stock solutions or powder degradation.	Stock solutions in organic solvents should be stored at -20°C for short-term (months) or -80°C for long-term (up to 6 months) storage. ^[4] Avoid repeated freeze-thaw cycles. Aqueous solutions are not stable and should be prepared fresh for each experiment. ^[2] If you suspect powder

degradation, consider
performing a purity analysis.

Stability and Storage Summary

Condition	Temperature	Duration	Notes
Long-Term Storage	-20°C	≥ 2-4 years	Store in a dry, dark place. [1] [2] [3]
Short-Term Storage	0 - 4°C	Days to weeks	Store in a dry, dark place. [1]
Shipping	Room Temperature	A few weeks	Stable during ordinary shipping times. [1] [4]
In Solvent (Stock Solution)	-20°C	~1 month	[4]
In Solvent (Stock Solution)	-80°C	~6 months	[4]
Aqueous Solution	N/A	≤ 1 day	Not recommended for storage. [2]

Experimental Protocols

Protocol 1: Preparation of a **GTx-007** Stock Solution

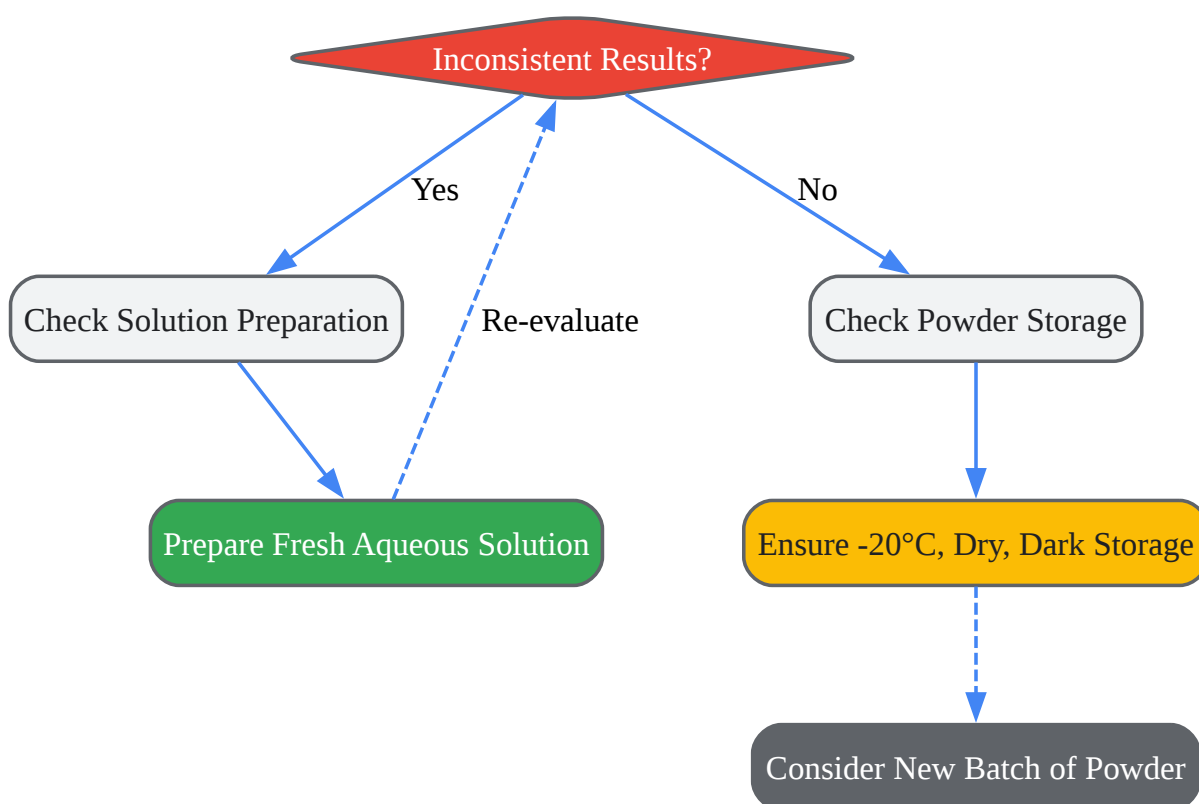
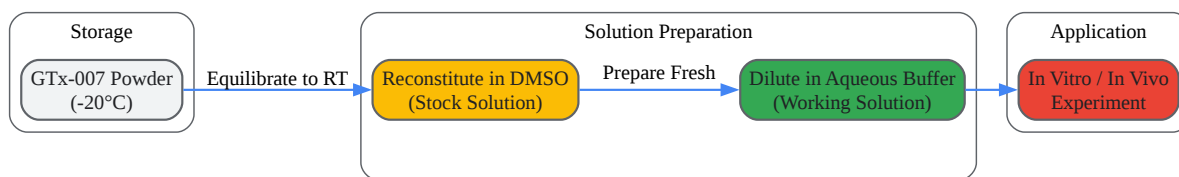
- Objective: To prepare a concentrated stock solution of **GTx-007** in an organic solvent for further dilution.
- Materials:
 - **GTx-007** powder
 - Dimethyl Sulfoxide (DMSO)
 - Vortex mixer

- Appropriate personal protective equipment (PPE)
- Procedure:
 1. Allow the **GTx-007** powder vial to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh the desired amount of **GTx-007** powder in a suitable container.
 3. Add the calculated volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution).
 4. Vortex the solution until the powder is completely dissolved.
 5. Store the stock solution in a tightly sealed vial at -20°C or -80°C.

Protocol 2: Preparation of an Aqueous Working Solution

- Objective: To prepare a diluted aqueous solution of **GTx-007** for in vitro experiments.
- Materials:
 - **GTx-007** stock solution in DMSO
 - Phosphate-buffered saline (PBS) or other desired aqueous buffer
- Procedure:
 1. Thaw the **GTx-007** stock solution.
 2. Add the required volume of the stock solution to the aqueous buffer to reach the final desired concentration.
 3. Mix thoroughly. Note that the solubility in a 1:1 DMSO:PBS (pH 7.2) solution is approximately 0.5 mg/ml.[\[2\]](#)[\[3\]](#)
 4. Use the freshly prepared aqueous solution immediately. Do not store.[\[2\]](#)

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